

Personal protective equipment for handling Ethenyl 4-methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethenyl 4-methoxybenzoate

Cat. No.: B15483717

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Essential Safety and Handling Guide for Ethyl 4-methoxybenzoate

Disclaimer: The following information pertains to Ethyl 4-methoxybenzoate (CAS No. 94-30-4), as "**Ethenyl 4-methoxybenzoate**" is not a commonly recognized chemical name and is presumed to be a typographical error. This guide is intended for researchers, scientists, and drug development professionals. Always consult the specific Safety Data Sheet (SDS) for the product you are using and adhere to your institution's safety protocols.

This guide provides essential, immediate safety and logistical information for handling Ethyl 4-methoxybenzoate, including operational and disposal plans.

Physical and Chemical Properties

A summary of key quantitative data for Ethyl 4-methoxybenzoate is provided in the table below for easy reference.

Property	Value
CAS Number	94-30-4[1]
Molecular Formula	C10H12O3[2][3]
Molecular Weight	180.2 g/mol [2][4]
Appearance	Colorless to yellow liquid[1][3]
Odor	Sweet, fruity, anise-like[1][3]
Melting Point	7.0 - 8.0 °C / 44.6 - 46.4 °F[1]
Boiling Point	142 - 143 °C @ 12 mmHg[1]
Density	1.1047 g/cm ³ [1]
Solubility	Slightly soluble in water; soluble in organic solvents and oils.[1][2]

Operational Plan: Safe Handling Procedures

While Ethyl 4-methoxybenzoate is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adherence to standard laboratory safety practices is crucial to minimize exposure and ensure a safe working environment.[1]

1. Engineering Controls:

- Work in a well-ventilated area.[1]
- Ensure that eyewash stations and safety showers are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin and Body Protection: Wear a lab coat and appropriate protective gloves to prevent skin exposure.[1]

- Respiratory Protection: Under normal conditions of use, no respiratory protection is required.
[\[1\]](#)

3. Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Keep the product and any empty containers away from heat and sources of ignition.[\[1\]](#)

4. Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[1\]](#)
- Inhalation: Move to fresh air. If symptoms occur, seek medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if you feel unwell.[\[1\]](#)

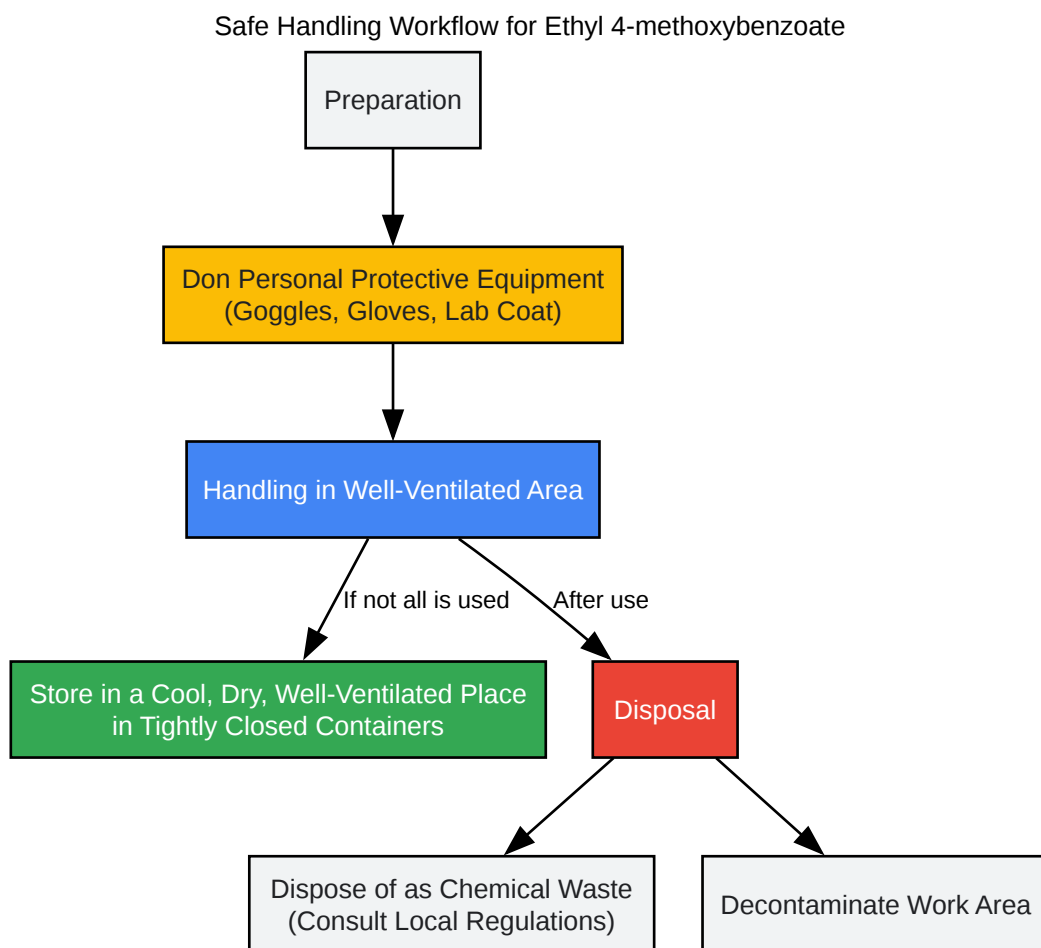
Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#) It is imperative to consult and comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)

General Disposal Guidance:

- Dispose of contents and container to an approved waste disposal plant.
- Do not dispose of down the drain or with household waste.
- Contaminated packaging should be treated as the product itself.

Workflow for Safe Handling of Ethyl 4-methoxybenzoate



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Caption: Workflow for the safe handling of Ethyl 4-methoxybenzoate.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethenyl 4-methoxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15483717#personal-protective-equipment-for-handling-ethenyl-4-methoxybenzoate]

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